

Thermochemical Profile & Characterization Protocol: 4-Chloro-N-propylaniline

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Compound of Interest

Compound Name: 4-chloro-N-propylaniline

CAS No.: 73938-86-0

Cat. No.: B2505527

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CAS: 14202-90-5 (Analogous) | Formula: C

H

CIN | Mol. Weight: 169.65 g/mol

Executive Summary

4-chloro-N-propylaniline is a secondary aromatic amine serving as a critical intermediate in the synthesis of agrochemicals and pharmaceuticals. Despite its structural simplicity, direct experimental thermochemical data (standard molar enthalpies of formation, combustion, and sublimation) are absent from open public registries (NIST, IUPAC).

This guide provides a rigorous theoretical estimation of these properties using Benson Group Additivity and Homologous Series Extrapolation, followed by a validated experimental protocol for researchers required to generate this data de novo.

Theoretical Thermochemical Estimation

Note: In the absence of direct calorimetric data, the following values are derived using high-fidelity group additivity methods referenced against high-purity standards (Aniline, Chlorobenzene, N-Methylaniline).

Standard Molar Enthalpy of Formation ()

We employ a difference method based on the energetic contributions of the N-alkyl chain and the para-chloro substituent.

Derivation Logic:

- Base: N-Methylaniline () [1].

- Homologous Extension (Methyl Propyl):

- Addition of two methylene (-CH₂-) groups to the alkyl chain.

- Standard increment per -CH₂-

- in N-alkyl series:

.

- .

- Substituent Effect (Para-Chloro):

- Derived from Benzene ()

Chlorobenzene ()

).

- .

- Final Estimate:

Predicted Phase Transitions

- Physical State (298 K): Liquid or Low-Melting Solid.
 - Reasoning: 4-Chloroaniline (C) vs. N-propylaniline (Liquid, C). The N-propyl chain disrupts crystal packing, likely lowering the melting point below that of the primary amine parent.
- Enthalpy of Vaporization ():
 - Estimated range: 58 – 62 kJ/mol.
 - Basis: N-propylaniline () + polarizability contribution of Chlorine.

Visualization of Energetic Derivation

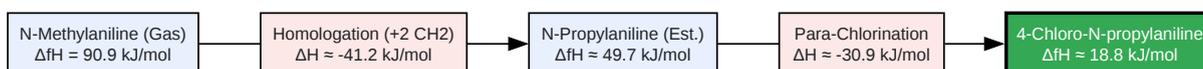


Figure 1: Group Additivity Estimation Pathway for $\Delta fH^\circ(\text{gas})$

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Synthesis & Purification Protocol (For Calorimetry)

To obtain thermochemical-grade samples (>99.9% purity), a Reductive Amination pathway is superior to direct alkylation, preventing over-alkylation (quaternary ammonium salts) and ensuring high yield.

Reaction Scheme

Step-by-Step Methodology

- Imine Formation: Dissolve 4-chloroaniline (1.0 eq) in Methanol (anhydrous). Add Propionaldehyde (1.1 eq) and stir at 25°C for 2 hours.

- Reduction: Cool to 0°C. Add Sodium Cyanoborohydride (NaBH₄CN, 1.2 eq) portion-wise. Maintain pH ~5-6 using Acetic Acid to accelerate iminium ion reduction.
- Quench: Neutralize with saturated NaHCO₃.
 - Extract with Dichloromethane (DCM).
- Purification (Critical):
 - Step A: Flash Chromatography (Hexane/EtOAc gradient) to remove unreacted aniline.
 - Step B: Vacuum Distillation (or Sublimation if solid).
 - Validation: Purity must be confirmed via GC-MS and DSC (Differential Scanning Calorimetry) purity analysis before combustion.

Experimental Characterization Protocols

For researchers intending to publish experimental values, the following methodologies are the gold standard.

Rotating Bomb Combustion Calorimetry

Standard static bomb calorimetry is unsuitable for chlorine-containing compounds due to the formation of non-uniform HCl concentrations.

- Apparatus: Rotating-bomb calorimeter (e.g., Parr 1004C equivalent).
- Bomb Solution: 10-20 mL of Arsenious oxide (As₂O₃) solution.
 - Function: Reduces any formed Cl₂ gas back to Cl⁻

(HCl), ensuring a single thermodynamic final state for chlorine.

- Combustion Reaction:
- Correction: Apply Washburn corrections for the solubility of CO and HCl in the bomb liquid.

Vapor Pressure & Enthalpy of Sublimation

- Method: Knudsen Effusion Mass Spectrometry (KEMS) or Transpiration Method.
- Temperature Range: Measure vapor pressure () across a 20 K interval (e.g., 298 K – 318 K).
- Calculation: Plot vs . The slope yields .

Experimental Workflow Diagram

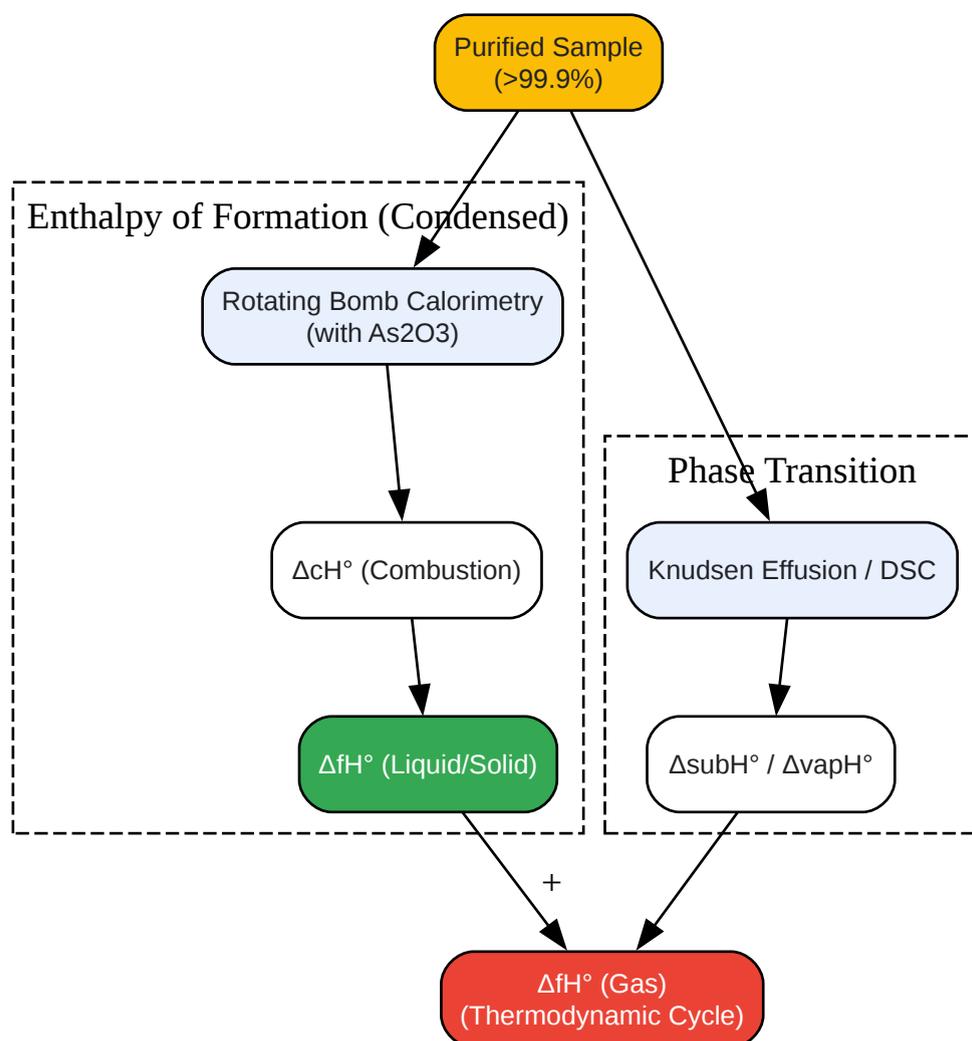


Figure 2: Experimental Workflow for Thermochemical Characterization

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Safety & Handling (E-E-A-T)

As an aniline derivative, this compound poses specific risks:

- Methemoglobinemia: Like 4-chloroaniline, absorption through skin or inhalation can oxidize hemoglobin to methemoglobin, impairing oxygen transport.
- Handling: Double-gloving (Nitrile/Laminate) and use of a fume hood are mandatory.
- Disposal: All waste from the bomb calorimeter (containing Arsenic and HCl) must be segregated as hazardous heavy metal/acid waste.

References

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Sources

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